

A Comprehensive Technical Guide to the Physicochemical Properties of D-Iditol

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Compound of Interest

Compound Name: *D-Iditol*

Cat. No.: *B1202529*

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Introduction

D-Iditol, a six-carbon sugar alcohol (polyol), is a versatile molecule with increasing significance in various scientific and industrial sectors. As a stereoisomer of the more common sorbitol and mannitol, **D-Iditol** possesses unique structural characteristics that translate into distinct physicochemical properties. These properties are fundamental to its application in pharmaceutical formulations, biochemical research, and as a chiral building block in chemical synthesis. This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **D-Iditol**, complete with detailed data, experimental considerations, and logical workflows to support its practical application in research and development.

Physicochemical Properties of D-Iditol

The physicochemical properties of **D-Iditol** are crucial for its handling, formulation, and mechanism of action in various applications. The following table summarizes the key quantitative data available for **D-Iditol**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₄ O ₆	[1][2][3][4]
Molecular Weight	182.17 g/mol	[1][3][4]
Appearance	White to off-white crystalline powder or colorless high viscous liquid	[1][5][6]
Melting Point	74-78 °C	[1][5][7]
Boiling Point	230 °C (Predicted); 494.9 °C at 760 mmHg	[1][2][8]
Density	1.596 g/cm ³ (Predicted)	[2][8]
Solubility	- Water: Soluble (87.5 mg/mL; 5 mg/mL) - Ethanol: Insoluble - Dimethylformamide (DMF): 1 mg/mL - Dimethyl Sulfoxide (DMSO): 2 mg/mL - Phosphate-Buffered Saline (PBS, pH 7.2): 5 mg/mL	[2][6][8][9][10]
Optical Rotation	[α] _{20/D} = +2° to +5° (c=1 in H ₂ O)	[1][5][7]
pKa	13.14 ± 0.20 (Predicted)	[2][8]
Hydrogen Bond Donor Count	6	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	5	[2]

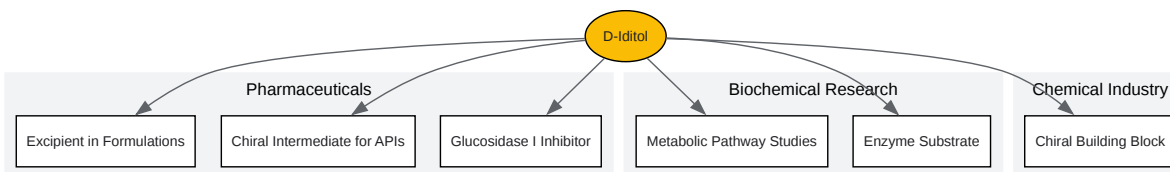
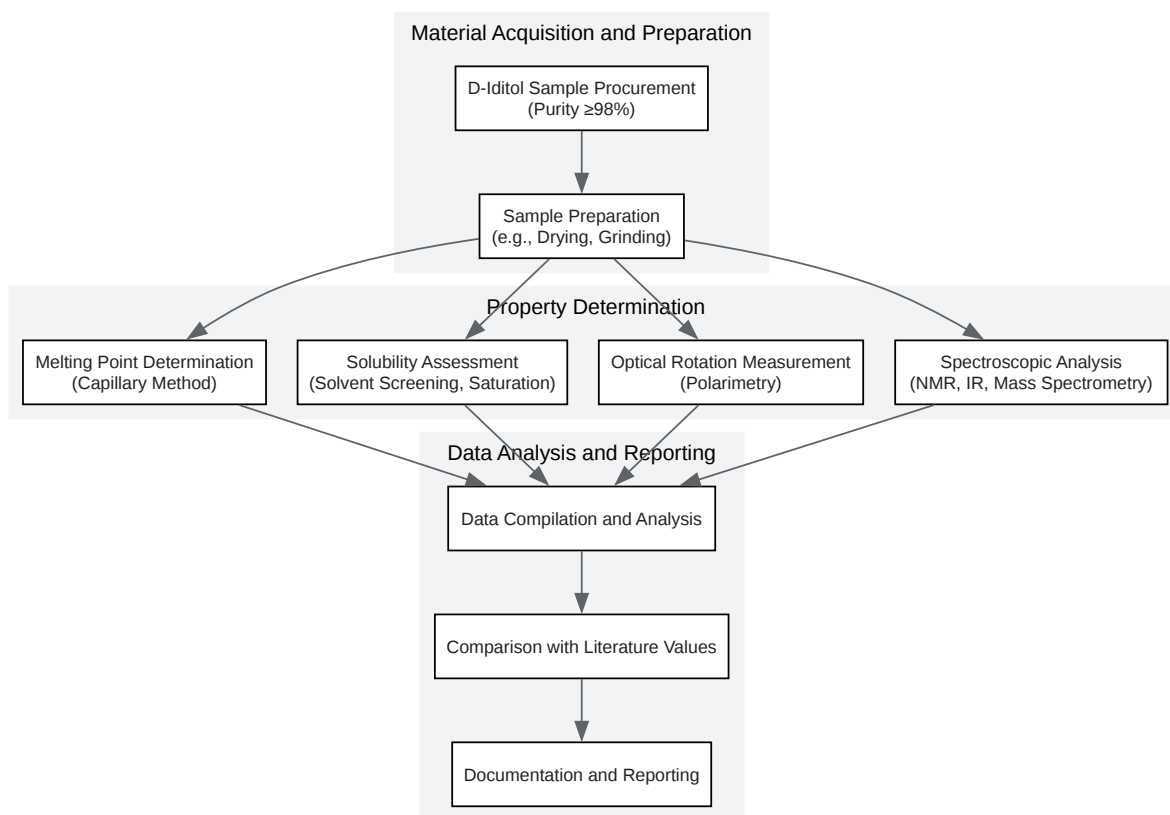
Experimental Considerations and Methodologies

The accurate determination of the physicochemical properties of **D-Iditol** is essential for its quality control and application. While specific experimental protocols for **D-Iditol** are not

extensively detailed in publicly available literature, standard methods for polyol analysis are applicable.

General Experimental Workflow for Physicochemical Characterization of D-Iditol

The following diagram illustrates a general workflow for the characterization of **D-Iditol**'s physicochemical properties.



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